

Comprehensive Guide to C NMR Analysis of the 3,4,5-Trimethylphenyl Moiety

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Compound of Interest

Compound Name: 2-(3,4,5-trimethylphenyl)acetic acid

CAS No.: 51719-67-6

Cat. No.: B1607406

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Executive Summary

The 3,4,5-trimethylphenyl group represents a unique steric and electronic motif in medicinal chemistry and materials science. Unlike its constitutional isomer, the mesityl (2,4,6-trimethylphenyl) group, which imposes severe steric hindrance at the reaction center (ipso/ortho), the 3,4,5-trimethylphenyl moiety exerts its steric bulk remotely (meta/para). This distinction allows for different receptor binding profiles and solubility characteristics while maintaining a lipophilic, electron-rich core.

This guide provides a definitive breakdown of the

C NMR chemical shifts for this group, distinguishing it from common alternatives through experimental data and mechanistic analysis.

Chemical Shift Analysis: The 3,4,5-Trimethylphenyl Fingerprint

The diagnostic power of

C NMR for this group lies in the "Inner vs. Outer" methyl effect. Due to steric compression (the -gauche effect), the central methyl group is significantly shielded compared to its neighbors.

1.1 The "Sandwiched" Methyl Anomaly

In a 3,4,5-trimethyl substitution pattern, the methyl group at position 4 is flanked by methyls at positions 3 and 5.

- Outer Methyls (C3-Me, C5-Me): Resonate in the typical aryl-methyl range (~20–21 ppm).
- Inner Methyl (C4-Me): Experiences severe steric crowding, resulting in an upfield shift to ~14–16 ppm.



Critical Insight: The presence of a signal near 15 ppm alongside a signal near 20.5 ppm (approximate 1:2 intensity ratio) is the primary spectroscopic signature of the 1,2,3-trimethylbenzene substructure embedded in the 3,4,5-trimethylphenyl group.

1.2 Aromatic Carbon Assignments

Assuming a generic substituent

at position 1:

Carbon Position	Type	Chemical Shift (, ppm)	Mechanistic Rationale
C1 (Ipso)	Quaternary	125 – 145	Highly sensitive to substituent (inductive/resonance effects).
C2, C6 (Ortho)	Methine (CH)	127 – 130	Open positions; typical aromatic CH shifts.
C3, C5 (Meta)	Quaternary	136 – 138	Deshielded by direct attachment of Methyl groups (-effect).
C4 (Para)	Quaternary	132 – 135	Deshielded by Methyl (-effect) but shielded by ortho-Methyls (-effect).
C3/C5-Me	Methyl ()	20.0 – 21.5	Standard aryl methyl environment.
C4-Me	Methyl ()	14.0 – 16.0	Diagnostic: Shielded by steric compression from C3/C5-Me.

Note: Baseline values derived from 1,2,3-trimethylbenzene (Hemimellitene) and corrected for substituent effects.

Comparative Analysis: 3,4,5-Trimethylphenyl vs. Alternatives

The following table contrasts the 3,4,5-trimethylphenyl group with the Phenyl (unsubstituted), 3,5-Dimethylphenyl (open para position), and Mesityl (2,4,6-trimethylphenyl, sterically crowded ipso) groups.

Table 1: Comparative

C NMR Shifts (ppm)

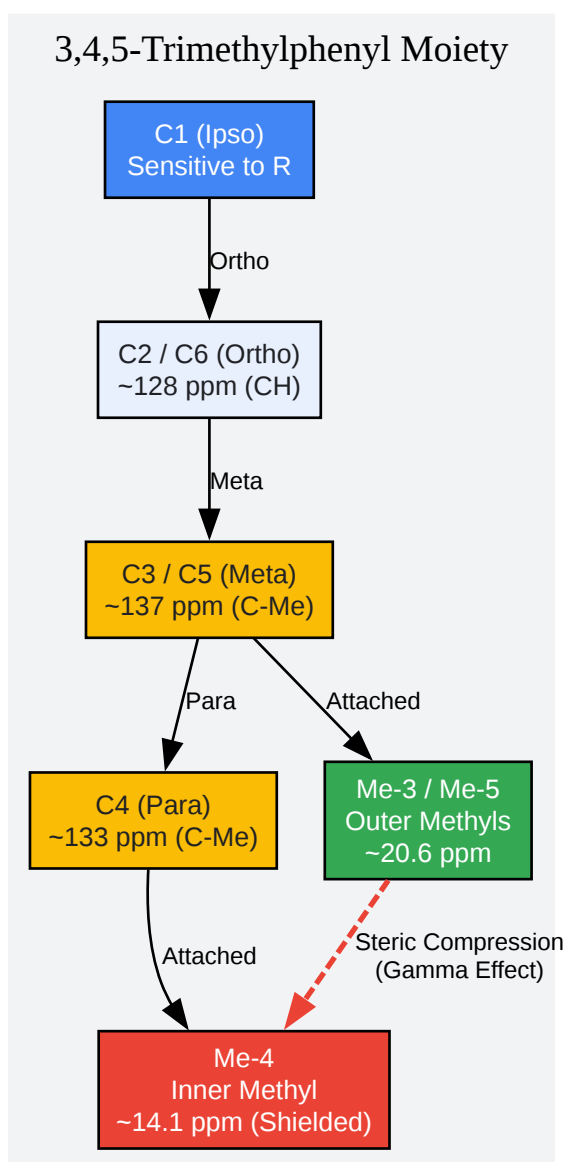
Feature	3,4,5-Trimethylphenyl	Mesityl (2,4,6-Trimethylphenyl)	3,5-Dimethylphenyl	Phenyl
Steric Profile	Remote Bulk (Meta/Para)	Proximal Bulk (Ortho)	Open Para	Flat / Open
Diagnostic Me Shift	~15 ppm (1x) & ~21 ppm (2x)	~21 ppm (3x)*	~21 ppm (2x)	N/A
Ipsso (C1) Sensitivity	High (Exposed)	Low (Shielded by ortho-Me)	High	High
Ortho Carbons	CH (~128 ppm)	C-Me (~136 ppm)	CH (~128 ppm)	CH (~128 ppm)
Para Carbon	C-Me (Quaternary)	CH (~128 ppm)	CH (~128 ppm)	CH (~128 ppm)
Symmetry	(Plane through C1-C4)	(Plane through C1-C4)		(local)

*Note: In Mesityl, the ortho-methyls (2,6-Me) may shift if

is bulky, but they rarely show the ~15 ppm compression shift seen in the 3,4,5-system because they are not flanked by other methyls on both sides.

Mechanistic Visualization

The following diagram illustrates the steric compression zones and the resulting NMR shift logic.



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Caption: Structural logic of the 3,4,5-trimethylphenyl group. Red arrow indicates the steric compression causing the diagnostic upfield shift of the C4-methyl.

Experimental Protocol: High-Resolution Acquisition

To accurately resolve the quaternary carbons and the specific methyl splitting, the following protocol is recommended for drug discovery applications.

4.1 Sample Preparation

- Solvent: Deuterated Chloroform (CDCl_3) is standard.^[1] Use DMSO- d_6 if the substituent confers polarity (e.g., carboxylic acids).
- Concentration: 20–50 mg of compound in 0.6 mL solvent. High concentration is vital for detecting quaternary carbons (C1, C3, C4, C5).

4.2 Instrument Parameters

- Frequency: Minimum 100 MHz for (400 MHz proton equivalent) to prevent overlap of aromatic signals.
- Pulse Sequence:zgpg30 (Power-gated decoupling).
- Relaxation Delay (D1): Set to 2.0 – 3.0 seconds. The quaternary carbons (C3, C4, C5) have long relaxation times. A short delay will suppress their intensity, making integration unreliable.
- Scans (NS): Minimum 512 scans (approx. 30 mins) for adequate S/N ratio on quaternary peaks.

4.3 Validation Workflow

- Check Aliphatic Region: Look for the 14 ppm and 21 ppm signals. If only 21 ppm is present, you likely have the 1,3,5-isomer (mesityl) or 3,5-dimethyl.
- Check Aromatic Region: Identify the three quaternary signals (C1, C3/5, C4). The C2/6 signal should be significantly more intense (NOE enhanced CH).
- Additivity Check: If is known, calculate the expected C1 shift using:
(Using standard benzene increments for meta/para methyls).

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C NMR Spectrum.

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